

Personal protective equipment for handling Fraxiresinol 1-O-glucoside

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Compound of Interest

Compound Name: *Fraxiresinol 1-O-glucoside*

Cat. No.: *B15591944*

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Essential Safety and Handling Guide for Fraxiresinol 1-O-glucoside

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Fraxiresinol 1-O-glucoside**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Personal Protective Equipment (PPE)

The appropriate personal protective equipment must be worn at all times when handling **Fraxiresinol 1-O-glucoside** to prevent exposure. The following table summarizes the required PPE.^[1]

| PPE Category | Specification |
|--------------------------|---|
| Respiratory Protection | For tasks where dust formation is possible, a full-face particle respirator type N99 (US) or type P2 (EN 143) is recommended.[1] If the respirator is the sole means of protection, a full-face supplied-air respirator should be used.[1] Respirators and their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[1] |
| Hand Protection | Handle with gloves.[1] Gloves must be inspected for integrity before use.[1] Use a proper glove removal technique, avoiding contact with the glove's outer surface, to prevent skin contact with the product.[1] |
| Eye Protection | Use equipment for eye protection that has been tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[1] |
| Skin and Body Protection | Body protection should be chosen based on the type, concentration, and amount of the dangerous substance, as well as the specific work environment.[1] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1] |

Experimental Protocols: Handling and Disposal

Precautions for Safe Handling:

- Avoid Contact: Prevent contact with eyes, skin, and clothing.[1]
- Avoid Inhalation and Ingestion: Do not breathe dust, vapors, mist, or gas.[1] Avoid ingestion.
[1]

- Prevent Dust Formation: Handle the compound in a way that avoids creating dust.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Contaminated clothing should be removed and washed before reuse.[\[1\]](#)
- Ignition Sources: Keep away from sources of ignition.[\[1\]](#)

Conditions for Safe Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Recommended storage temperature:
 - Long-term: -20°C[\[1\]](#)
 - Short-term: 2-8°C[\[1\]](#)

Accidental Release Measures:

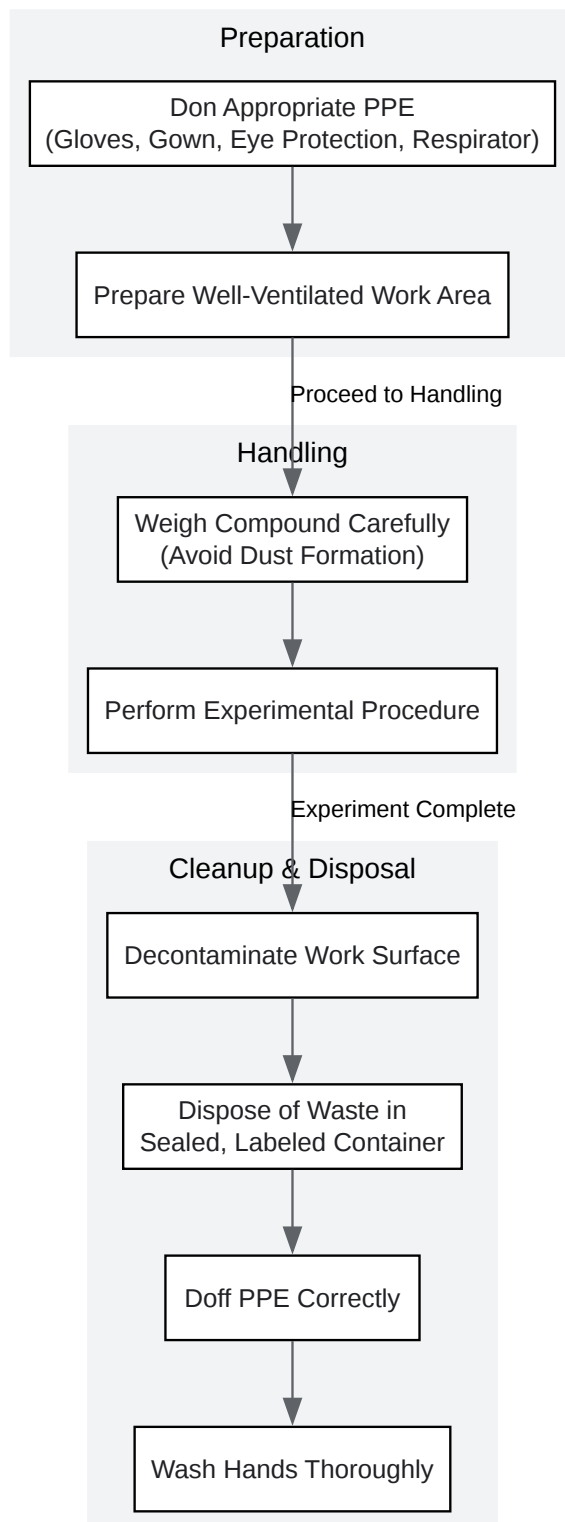
- Personal Precautions: Wear appropriate respiratory protection.[\[1\]](#) Avoid dust formation and breathing vapors, mist, or gas.[\[1\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[1\]](#) If it is safe to do so, prevent further leakage or spillage.[\[1\]](#)
- Containment and Cleaning: Pick up and arrange for disposal without creating dust.[\[1\]](#) Sweep up and shovel the material.[\[1\]](#) Place in suitable, closed containers for disposal.[\[1\]](#)

Disposal Plan:

Dispose of **Fraxiresinol 1-O-glucoside** and any contaminated materials in accordance with all applicable country, federal, state, and local regulations.[\[1\]](#) Contaminated gloves should be disposed of following applicable laws and good laboratory practices.[\[1\]](#)

Workflow for Handling Fraxiresinol 1-O-glucoside

Workflow for Handling Fraxiresinol 1-O-glucoside



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Caption: Workflow for the safe handling of **Fraxiresinol 1-O-glucoside**.

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References

- 1. biocrick.com [biocrick.com]
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